

Nile blue acrylamide CAS number 2089099-00-1

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Compound of Interest

Compound Name: Nile blue acrylamide

Cat. No.: B13408224

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An In-depth Technical Guide to **Nile blue acrylamide** (CAS Number 2089099-00-1)

This technical guide provides a comprehensive overview of **Nile blue acrylamide**, a fluorescent monomer with significant applications in research and development. Due to the limited availability of detailed experimental data for **Nile blue acrylamide**, this guide also incorporates information from its closely related and extensively studied analog, Nile blue methacrylamide (NBM). The structural difference lies in the polymerizable group (acrylamide vs. methacrylamide), which may influence polymerization kinetics and the properties of the resulting polymer.

Core Properties

Nile blue acrylamide is a dark blue to purple crystalline solid.^{[1][2][3]} It is primarily used as a fluorescent monomer in the synthesis of fluorescent polymers.^{[1][4][5]} These polymers are instrumental in creating fluorescent microspheres and nanoparticles for applications in bioimaging and drug delivery research.^{[1][4]} The monomer can be covalently integrated into a polymer backbone, which is particularly useful for developing sensors.^{[5][6][7]}

Table 1: Physicochemical Properties of **Nile blue acrylamide**

Property	Value	Reference(s)
CAS Number	2089099-00-1	[1][2][3][8]
Synonym	Fluorescent monomer	[1][4]
Molecular Formula	C ₂₃ H ₂₂ N ₃ O ₂ Cl	[1][2][8]
Molecular Weight	407.89 g/mol	[1]
Appearance	Dark blue to purple crystals	[1][2][3]
Storage Conditions	-20°C, protect from light	[1][2][4]

Spectroscopic and Photophysical Data

Detailed photophysical data for **Nile blue acrylamide** is not readily available in the literature. The following table summarizes the key photophysical properties of the parent dye, Nile Blue, and its methacrylamide derivative (NBM), which are expected to be similar to **Nile blue acrylamide**. The spectral characteristics are highly dependent on the solvent and the local microenvironment, especially when incorporated into a polymer.[8]

Table 2: Representative Photophysical Properties of Nile Blue and its Derivatives

Property	Value	Solvent/Conditions	Reference(s)
Absorption Maximum (λ_{abs})	~635 nm	Aqueous solution	[8]
628 nm	Ethanol	[3]	
Molar Extinction Coefficient (ϵ)	76,800 $\text{cm}^{-1}\text{M}^{-1}$	at 627.5 nm in Ethanol	[8]
Emission Maximum (λ_{em})	667 nm	Ethanol	[3]
674 nm	Water	[3]	
Fluorescence Quantum Yield (Φ_F)	~0.27	Methanol (for Nile Blue)	[1]
Fluorescence Lifetime (τ_F)	1.42 ns	Ethanol (for Nile Blue)	[8]

Experimental Protocols

The following protocols are for the synthesis and polymerization of Nile blue methacrylamide (NBM) and can be adapted for **Nile blue acrylamide** by substituting methacryloyl chloride with acryloyl chloride.

Synthesis of Nile blue methacrylamide (NBM)

This protocol describes the functionalization of Nile Blue A with a polymerizable methacrylamide group.[9]

Materials:

- Nile Blue A
- Methacryloyl chloride
- Triethylamine (TEA)

- Anhydrous Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl acetate (for chromatography)

Procedure:

- Dissolve Nile Blue A (1 equivalent) and triethylamine (1.2 equivalents) in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere.
- Cool the mixture to 0°C in an ice bath.
- Slowly add methacryloyl chloride (1.1 equivalents) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with saturated NaHCO_3 solution, followed by brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of hexanes and ethyl acetate.

Polymerization of NBM into a Hydrogel Sensor

This protocol details the incorporation of NBM into a hydrogel matrix, creating a sensor that can respond to environmental stimuli like pH or the presence of specific analytes.^[8]

Materials:

- Nile blue methacrylamide (NBM)
- Monomer (e.g., 2-hydroxyethyl methacrylate, HEMA)
- Cross-linker (e.g., ethylene glycol dimethacrylate, EGDMA)
- Solvent (e.g., ethanol)
- Photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA)

Procedure:

- In a vial, dissolve NBM, the primary monomer (e.g., HEMA), and the cross-linker (e.g., EGDMA) in the chosen solvent (e.g., ethanol).
- Add the photoinitiator to the solution and mix until it is completely dissolved.
- Purge the solution with nitrogen gas to remove dissolved oxygen, which can inhibit polymerization.
- Cast the solution into a mold of the desired shape and thickness.
- Expose the mold to UV light for a sufficient time to ensure complete polymerization.
- After polymerization, carefully remove the hydrogel from the mold and wash it extensively with the solvent to remove any unreacted components.

Spectroscopic Characterization

Absorbance Spectroscopy:

- Objective: To determine the absorption maximum (λ_{max}) and molar extinction coefficient (ϵ).
- Methodology: Prepare a stock solution of the Nile blue derivative in the desired solvent. Create a series of dilutions and measure their absorbance spectra using a dual-beam UV-Vis spectrophotometer. The λ_{max} is the wavelength of maximum absorbance. The molar extinction coefficient can be calculated using the Beer-Lambert law ($A = \epsilon cl$).^[8]

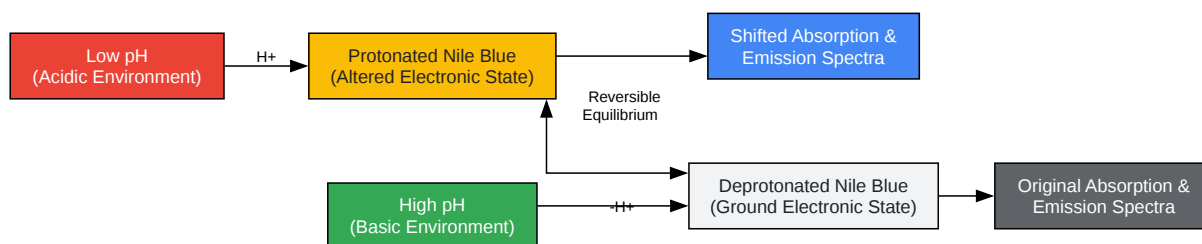
Fluorescence Spectroscopy:

- Objective: To determine the excitation and emission spectra, and the fluorescence quantum yield.
- Methodology:
 - Emission Spectrum: Excite the sample at its absorption maximum and scan a range of longer wavelengths.
 - Excitation Spectrum: Set the emission monochromator to the wavelength of maximum fluorescence and scan a range of shorter wavelengths.
 - Quantum Yield: The relative fluorescence quantum yield can be determined by comparing the integrated fluorescence intensity of the sample to a standard with a known quantum yield (e.g., Nile Blue in methanol, $\Phi_F = 0.27$). The calculation is performed using the equation: $\Phi_s = \Phi_r * (I_s / I_r) * (A_r / A_s) * (n_s^2 / n_r^2)$, where Φ is the quantum yield, I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent (s for sample, r for reference).[8]

Mandatory Visualizations

Signaling Pathway: pH Sensing Mechanism

The fluorescence of Nile blue derivatives is sensitive to the local environment, particularly pH. [6][10] In acidic conditions, the imine nitrogen of the phenoxazine core becomes protonated. This alters the electronic structure of the molecule, leading to a change in its absorption and emission spectra.[9] This pH-dependent fluorescence allows for ratiometric imaging, which provides a more accurate and quantitative measure of pH.[9]

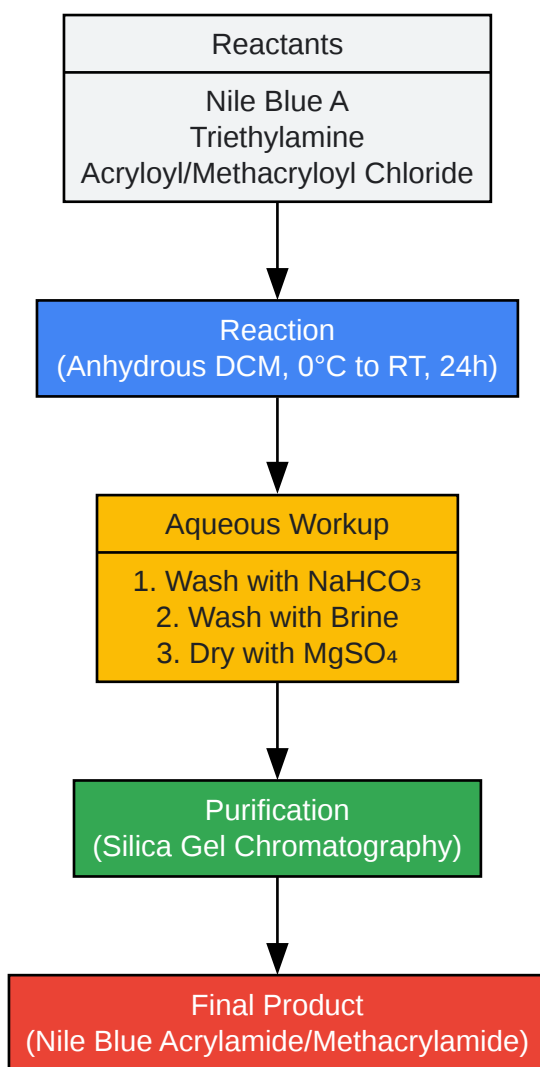


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Caption: pH sensing mechanism of Nile Blue derivatives.

Experimental Workflow: Synthesis and Purification

The synthesis of polymerizable Nile blue derivatives involves a straightforward chemical reaction followed by purification.

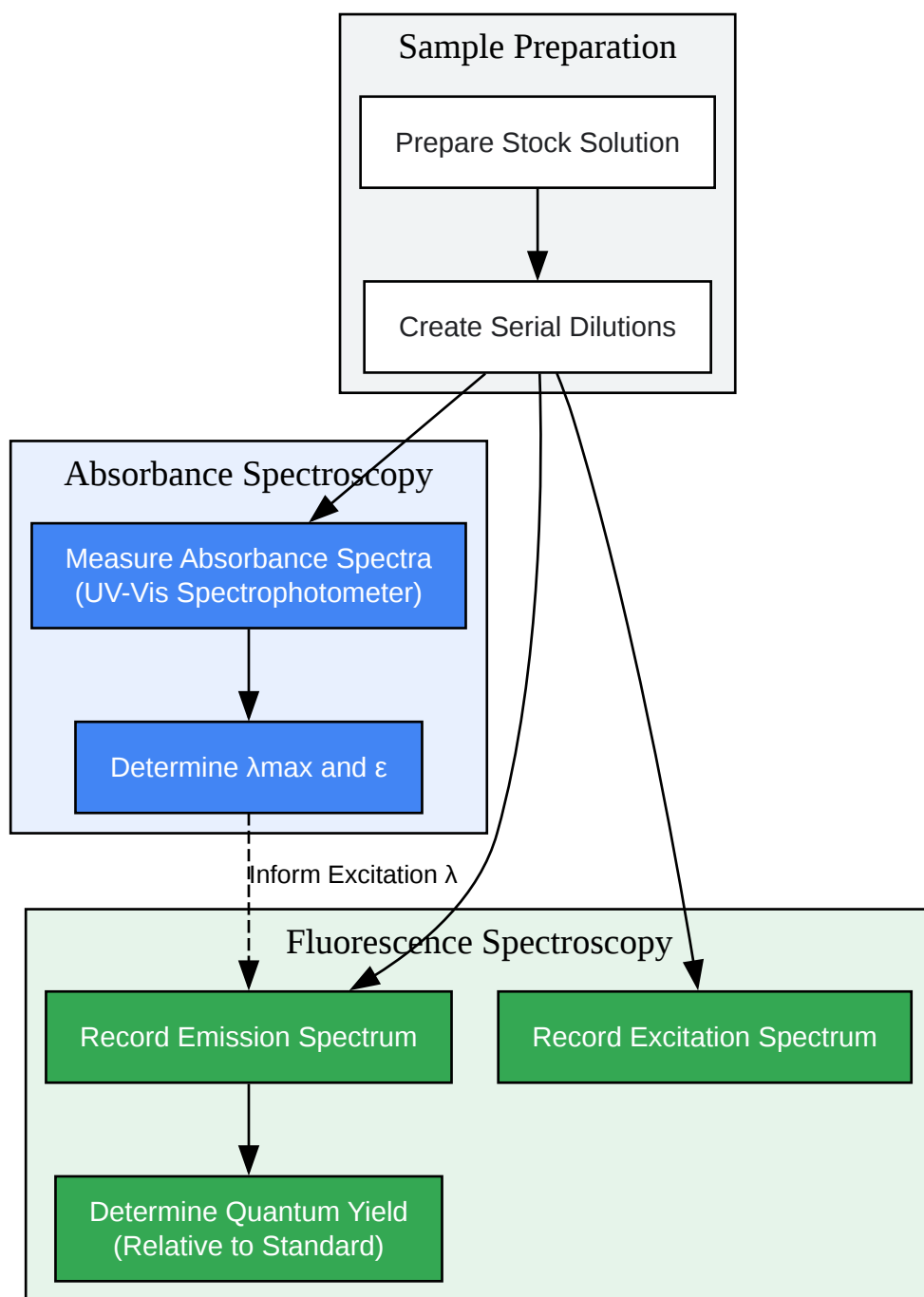


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Caption: Workflow for the synthesis of **Nile blue acrylamide**/methacrylamide.

Experimental Workflow: Spectroscopic Characterization

The characterization of the photophysical properties of **Nile blue acrylamide** involves standard spectroscopic techniques.



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Caption: Workflow for spectroscopic characterization.

Safety Information

A specific Safety Data Sheet (SDS) for **Nile blue acrylamide** (CAS 2089099-00-1) is not readily available. However, based on its constituent parts, caution should be exercised during handling. Acrylamide is a known neurotoxin and potential carcinogen. While the toxicity of the dye conjugate is not established, it is prudent to handle it with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area. For detailed safety information, refer to the SDS for acrylamide and Nile Blue A.

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